

Isavuconazonium sulfate SECURE trial results analysis

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Compound Focus: Isavuconazonium Sulfate

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SECURE Trial: Efficacy and Safety Results

The phase 3 SECURE trial was a global, double-blind, randomized study that established isavuconazole as a primary treatment for invasive mould disease. The table below summarizes the key efficacy and safety outcomes [1].

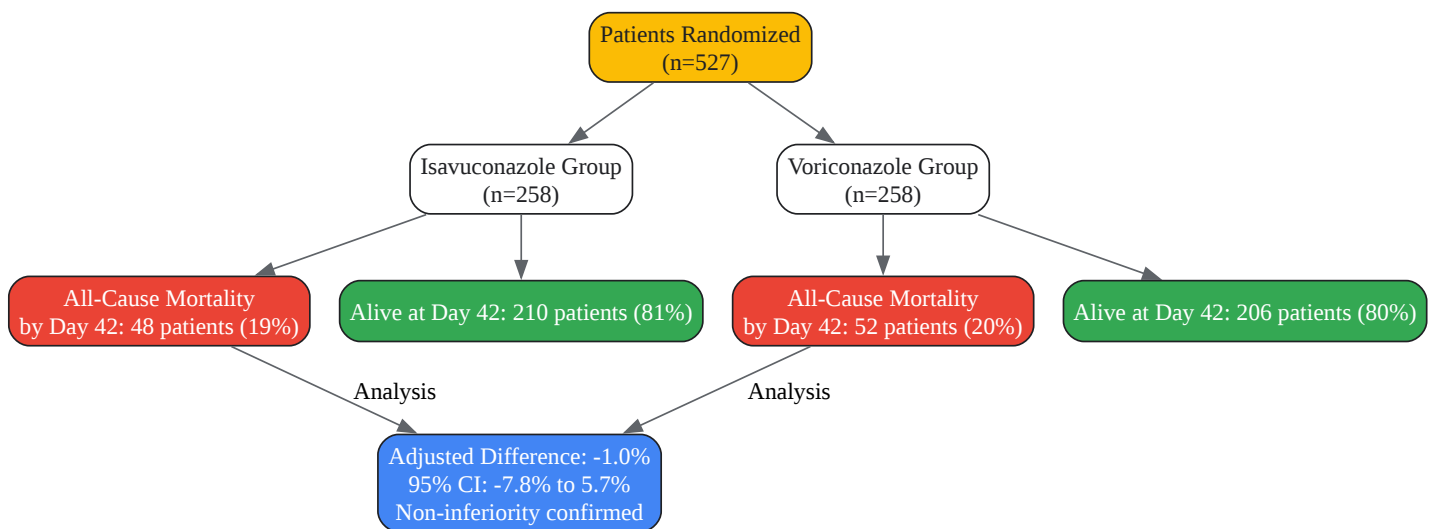
Outcome Measure	Isavuconazole (n=258)	Voriconazole (n=258)	Statistical Significance
All-cause mortality (Day 42)	19% (48 patients)	20% (52 patients)	Adjusted difference: -1.0% (95% CI: -7.8 to 5.7)
Non-inferiority confirmed	[1]	[1]	No significant difference
Overall Response (EOT)	No significant difference	No significant difference	RR: 1.02 (95% CI: 0.83 to 1.25, p=0.86) [2]
Drug-Related Adverse Events (AEs)	42% (109 patients)	60% (155 patients)	p < 0.001 [1]
Discontinuation due to Drug-Related AEs	Lower incidence	Higher incidence	RR: 0.56 (95% CI: 0.39 to 0.82, p=0.003) [2]
Hepatobiliary Disorders	9% (23 patients)	16% (42 patients)	p = 0.016 [1]
Eye Disorders	15% (39 patients)	27% (69 patients)	p = 0.002 [1]
Skin/Subcutaneous Tissue Disorders	33% (86 patients)	42% (110 patients)	p = 0.037 [1]

SECURE Trial Experimental Protocol

A clear understanding of the trial's methodology is crucial for interpreting its results.

- **Trial Design:** A phase 3, double-blind, randomized, non-inferiority trial (ClinicalTrials.gov NCT00412893) [1].
- **Patient Population:** 527 adult patients with suspected invasive mould disease caused by *Aspergillus* or other filamentous fungi. The primary analysis was performed on the **Intention-to-Treat (ITT)** population, defined as all patients who received at least one dose of the study drug [1].
- **Intervention Groups:** Patients were randomized 1:1 to receive [1]:
 - **Isavuconazole arm: Isavuconazonium sulfate** 372 mg (equivalent to 200 mg isavuconazole) intravenously three times a day on days 1 and 2, then once daily intravenously or orally.
 - **Voriconazole arm:** Voriconazole 6 mg/kg intravenously twice daily on day 1, 4 mg/kg twice daily on day 2, then 4 mg/kg twice daily intravenously or 200 mg twice daily orally.
- **Primary Endpoint:** All-cause mortality from the first dose of the study drug to day 42 [1].
- **Statistical Analysis:** Non-inferiority of isavuconazole to voriconazole was tested using a pre-specified margin of 10% for the risk difference [1].

The following diagram illustrates the patient flow and primary outcome analysis in the SECURE trial:



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Supporting Pharmacological and Real-World Evidence

Data beyond the SECURE trial further characterize isavuconazole's profile.

- **Improved Safety in Real-World Studies:** A 2023 multicenter retrospective study confirmed that isavuconazole had a **significantly better safety profile** than both voriconazole and amphotericin B, with fewer adverse events leading to discontinuation [3].
- **Favorable Pharmacokinetics:** A population PK analysis from Phase 1 and 3 trials showed that isavuconazole provides predictable drug exposure. The probability of target attainment was >90% for isolates with MICs ≤ 1 mg/L, supporting the breakpoints for *Aspergillus fumigatus* [4].
- **Dosing in Renal Impairment:** A Phase I trial demonstrated that **no dose adjustment is required** for patients with any degree of renal impairment, including those with end-stage renal disease on hemodialysis. This is a key differentiator from intravenous voriconazole, which uses cyclodextrin as a solubilizing agent that can accumulate in patients with renal dysfunction [5].
- **FDA-Recognized Breakpoints:** In 2025, the FDA recognized CLSI breakpoints for isavuconazole against *A. fumigatus*, defining isolates with an MIC ≤ 1 mg/L as **Susceptible** [6].

Conclusion for Professionals

The SECURE trial provides robust evidence that isavuconazole is a valuable first-line treatment for invasive mould disease. Its **non-inferior efficacy**, combined with a **superior safety and tolerability profile**, offers a compelling alternative to voriconazole. Subsequent studies have strengthened these findings, highlighting benefits in specific clinical scenarios, such as treating patients with renal impairment.

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